

Diiodosilane: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Diiodosilane

Cat. No.: B1630498

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core chemical properties of **diiodosilane** (SiH_2I_2). It is intended to be a valuable resource for researchers, scientists, and professionals in drug development and materials science who utilize or are considering the application of this versatile silicon compound. This guide covers fundamental physicochemical properties, detailed experimental protocols for its synthesis, key reactivity profiles, and safety considerations.

Core Chemical and Physical Properties

Diiodosilane is a colorless to yellow liquid that is highly reactive and sensitive to moisture and light. It is a valuable precursor in both organic synthesis and advanced materials science, particularly in the fabrication of semiconductor devices. A summary of its key quantitative properties is presented in Table 1.

Table 1: Physicochemical Properties of **Diiodosilane**

Property	Value	Reference(s)
Molecular Formula	H ₂ I ₂ Si	[1]
Molecular Weight	283.91 g/mol	[1]
CAS Number	13760-02-6	[1]
Appearance	Colorless to yellow liquid	[2]
Density	2.834 g/mL at 25 °C	[3]
Melting Point	-1 °C	[3]
Boiling Point	149-150 °C (decomposes)	[3]
56-60 °C at 25 mmHg	[2]	
Flash Point	38 °C (100.4 °F)	[3]
Solubility	Reacts violently with water. Soluble in many organic solvents.	[2]
Stability	Sensitive to moisture, air, and light. May heat spontaneously.	[2]
Vapor Pressure	Not available	[2]
Refractive Index	Not available	
Heat of Vaporization	33.7 kJ/mol	[3]

Synthesis of Diiodosilane

The most common laboratory synthesis of **diiodosilane** involves the reaction of phenylsilane with elemental iodine. This method is advantageous as it avoids the use of more hazardous reagents and produces **diiodosilane** in good yield.

Experimental Protocol: Synthesis from Phenylsilane and Iodine

This protocol is based on procedures described in the scientific literature and patents.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Materials:

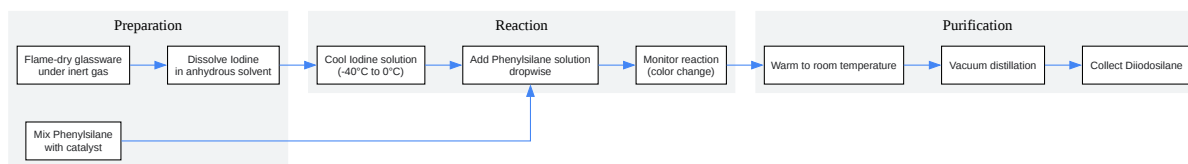
- Phenylsilane ($\text{C}_6\text{H}_5\text{SiH}_3$)
- Iodine (I_2)
- Anhydrous solvent (e.g., chloroform, dichloromethane)
- Catalyst (e.g., ethyl acetate)
- Inert gas (Nitrogen or Argon)
- Standard laboratory glassware for air-sensitive chemistry (Schlenk line, etc.)
- Distillation apparatus

Procedure:

- Reaction Setup: A multi-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, a thermometer, and a condenser connected to an inert gas line is assembled and flame-dried under a stream of inert gas.
- Reagent Preparation:
 - A solution of iodine is prepared by dissolving the solid in the anhydrous solvent in the reaction flask.
 - Phenylsilane is mixed with a catalytic amount of ethyl acetate and loaded into the dropping funnel.
- Reaction:
 - The iodine solution is cooled to a low temperature (typically between $-40\text{ }^\circ\text{C}$ and $0\text{ }^\circ\text{C}$) using a cooling bath.

- The phenylsilane/catalyst mixture is added dropwise to the cooled, stirring iodine solution under a positive pressure of inert gas. The rate of addition should be controlled to maintain the reaction temperature.
- The reaction is highly exothermic, and a sudden increase in temperature should be avoided.
- Reaction Monitoring and Work-up:
 - The reaction progress can be monitored by the disappearance of the characteristic purple color of iodine.
 - Once the reaction is complete, the mixture is allowed to warm to room temperature.
- Purification:
 - The crude reaction mixture is purified by vacuum distillation.
 - The fraction containing **diiodosilane** is collected. The boiling point under reduced pressure is a key indicator of the desired product.

Logical Workflow for the Synthesis of **Diiodosilane**



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Caption: Workflow for the synthesis of **diiodosilane**.

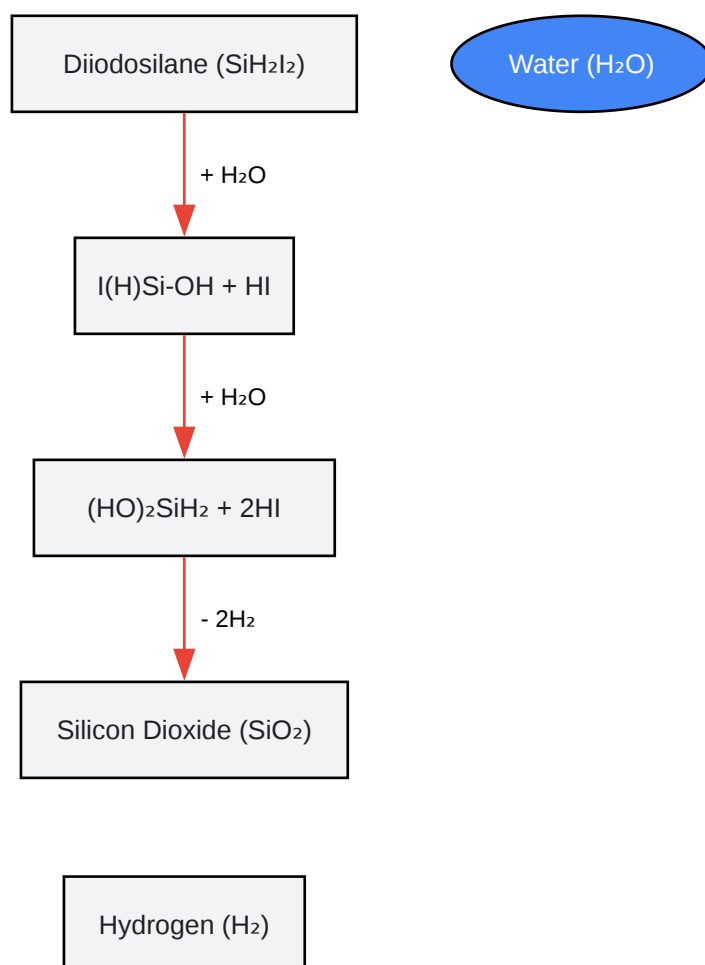
Chemical Reactivity and Applications

Diiodosilane is a highly reactive compound due to the labile silicon-iodine bonds and the presence of Si-H bonds. Its reactivity makes it a valuable reagent in organic synthesis and a precursor in materials science.

Reactivity with Water (Hydrolysis)

Diiodosilane reacts violently with water and moisture in the air.[8][9] This hydrolysis reaction is vigorous and produces hydrogen iodide (HI) and silicon-oxygen compounds, ultimately leading to the formation of silicon dioxide (SiO_2) and hydrogen gas. Due to this reactivity, **diiodosilane** must be handled under strictly anhydrous and inert conditions.

Reaction Pathway of **Diiodosilane** Hydrolysis



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Caption: Simplified hydrolysis pathway of **diiodosilane**.

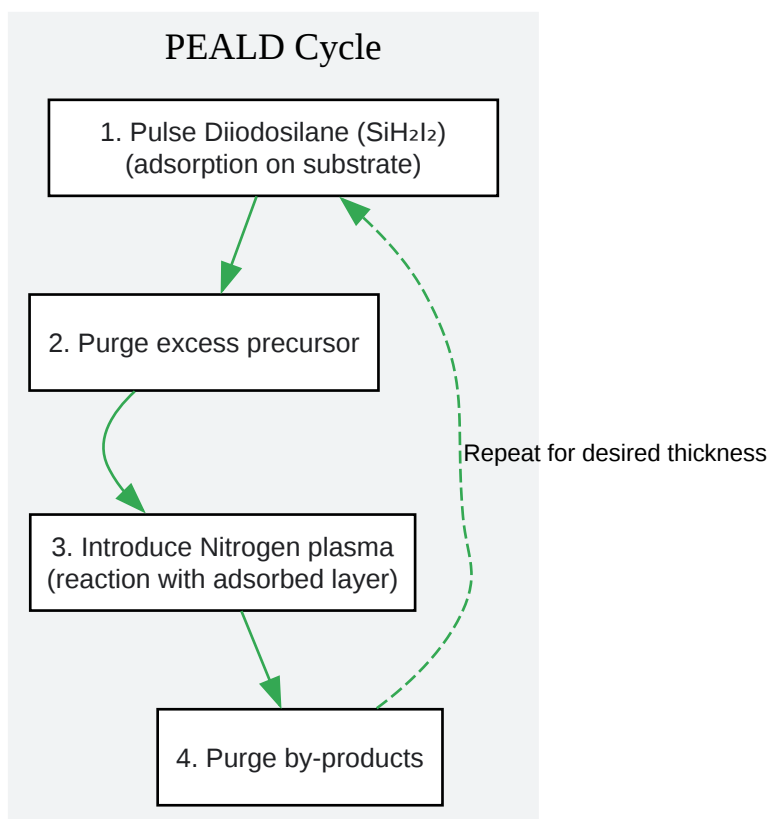
Applications in Organic Synthesis

Diiodosilane is a powerful reagent in various organic transformations. It can be used for the deoxygenation of alcohols and ethers, and for the reductive iodination of carbonyl compounds.^[10] It also serves as a precursor for other organosilicon compounds.

Precursor for Atomic Layer Deposition (ALD)

A significant application of **diiodosilane** is as a precursor for the deposition of thin films in the semiconductor industry.^{[3][11]} Specifically, it is used in plasma-enhanced atomic layer deposition (PEALD) to grow high-quality silicon nitride (SiN_x) films at low temperatures.^[8] The use of an iodine-based precursor can offer advantages over chlorine-based precursors, such as reduced impurity incorporation and different film properties.

Simplified ALD Cycle for Silicon Nitride Deposition



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Caption: ALD cycle for SiN_x using **diiodosilane**.

Spectroscopic Data

Detailed spectroscopic analysis is crucial for the characterization of **diiodosilane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While **diiodosilane** is amenable to NMR analysis, precise and consistently cited chemical shift and coupling constant values are not readily available in the public domain. However, based on the structure and the electronegativity of the substituents, the following spectral characteristics can be anticipated:

- ¹H NMR: A singlet or a multiplet in the region of other halosilanes. The chemical shift will be influenced by the two iodine atoms. The presence of Si-H coupling would result in satellite peaks.
- ²⁹Si NMR: A signal in the characteristic region for silicon atoms bonded to hydrogen and halogens. The chemical shift would be significantly different from that of silane (SiH₄). The signal would be split into a triplet due to coupling with the two protons, unless proton decoupling is applied.

Researchers are advised to acquire their own NMR data for confirmation of purity and structure.

Safety and Handling

Diiodosilane is a hazardous chemical and must be handled with extreme caution by trained personnel in a controlled laboratory environment.[2]

- **Reactivity Hazards:** It reacts violently with water, releasing flammable and corrosive gases. It may ignite on contact with air or moisture.
- **Health Hazards:** **Diiodosilane** is corrosive and can cause severe burns to the skin, eyes, and respiratory tract. It is harmful if inhaled, swallowed, or in contact with skin.

- Handling: Always handle **diiodosilane** in a well-ventilated fume hood under an inert atmosphere (e.g., in a glovebox or using Schlenk techniques). Personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, a face shield, and a flame-retardant lab coat, is mandatory.
- Storage: Store in a tightly sealed container under an inert atmosphere, in a cool, dry, and well-ventilated area, away from sources of ignition and moisture.

Conclusion

Diiodosilane is a chemical of significant interest due to its versatile reactivity and its role as a precursor in the fabrication of advanced materials. A thorough understanding of its chemical properties, synthetic methods, and handling requirements is essential for its safe and effective use in research and development. This guide provides a foundational overview to assist researchers in their work with this important silicon compound.

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